

# Protocol for In Vivo Administration of HO-3867 in Mice

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## Compound of Interest

Compound Name: HO-3867

Cat. No.: B607967

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## Application Notes for Researchers, Scientists, and Drug Development Professionals

### Introduction

**HO-3867** is a synthetic curcumin analog that has demonstrated significant anti-cancer properties, primarily through the selective inhibition of Signal Transducer and Activator of Transcription 3 (STAT3).<sup>[1][2]</sup> STAT3 is a key signaling protein often constitutively activated in a wide range of human cancers, promoting cell proliferation, survival, and angiogenesis while suppressing anti-tumor immunity. **HO-3867** has been shown to inhibit STAT3 phosphorylation, DNA binding, and transcriptional activity, leading to apoptosis in cancer cells with minimal toxicity to noncancerous cells.<sup>[1][3]</sup> Furthermore, emerging evidence suggests that **HO-3867** can also reactivate mutant p53, expanding its therapeutic potential.<sup>[4][5]</sup>

This document provides a comprehensive protocol for the in vivo administration of **HO-3867** in mouse models, based on established preclinical studies. It includes detailed methodologies for drug preparation and administration, as well as a summary of reported dosages and their observed effects.

## Quantitative Data Summary

The following tables summarize the quantitative data from various in vivo studies involving the administration of **HO-3867** in mice.

Table 1: **HO-3867** Dosage and Administration in Mouse Xenograft Models

Cancer Model	Mouse Strain	Administration Route	Vehicle	Dosage	Treatment Duration	Key Findings	Reference
Ovarian Cancer (A2780c DDP cells)	Nude Mice	Oral (in feed)	Standard mouse feed	50 ppm	28 days	Significant reduction in tumor mass.	[1]
Ovarian Cancer (A2780c DDP cells)	Nude Mice	Oral (in feed)	Standard mouse feed	100 ppm	28 days	More pronounced reduction in tumor mass compared to 50 ppm; no significant change in body weight.	[1]
Ovarian Cancer (A2780 xenografts)	N/A	Oral (p.o.)	N/A	~100 ppm	N/A	Inhibition of tumor growth and pSTAT3.	[2]

Table 2: Effects of **HO-3867** on Tumor Growth and Body Weight

Treatment Group	Tumor Weight (g, mean $\pm$ SEM)	Body Weight Change	Reference
Control (untreated)	1.115 $\pm$ 0.07	No significant change	<a href="#">[1]</a>
HO-3867 (50 ppm in feed)	0.65 $\pm$ 0.02	No significant change	<a href="#">[1]</a>
HO-3867 (100 ppm in feed)	0.214 $\pm$ 0.02	No significant change	<a href="#">[1]</a>

## Experimental Protocols

### 1. Preparation of **HO-3867** for Oral Administration (in Feed)

This protocol is adapted from studies where **HO-3867** was administered as a dietary supplement.[\[1\]](#)

- Materials:
  - **HO-3867** powder
  - Standard powdered mouse feed
  - Precision balance
  - Spatula
  - Blender or mixer
- Procedure:
  - Calculate the total amount of medicated feed required for the study duration and the number of mice.
  - Weigh the required amount of **HO-3867** powder to achieve the desired concentration (e.g., 50 ppm or 100 ppm). For example, to prepare 1 kg of 100 ppm feed, mix 100 mg of **HO-3867** with 999.9 g of powdered feed.

- In a well-ventilated area, thoroughly mix the **HO-3867** powder with a small portion of the powdered feed.
- Gradually add the remaining feed to the mixture and continue to blend until a homogenous mixture is achieved. Using a mechanical blender is recommended for uniform distribution.
- Store the medicated feed in airtight containers, protected from light, at 4°C.

## 2. Preparation of **HO-3867** for Injection

This formulation is recommended for parenteral administration.[\[2\]](#)

- Materials:

- **HO-3867** powder
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween 80
- Sterile distilled water (ddH<sub>2</sub>O)
- Sterile tubes and syringes

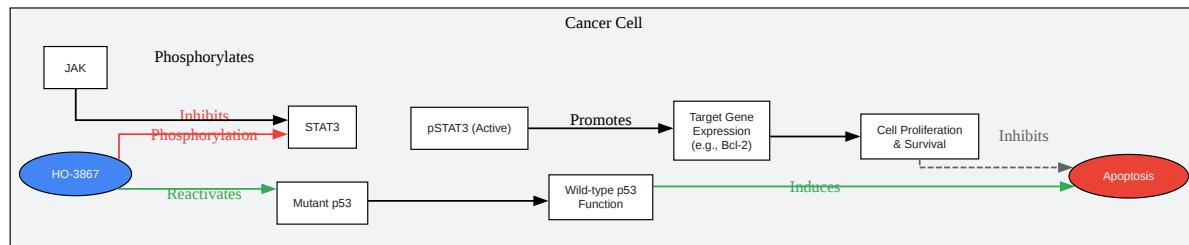
- Procedure:

- Prepare a stock solution of **HO-3867** in DMSO (e.g., 13 mg/mL). Ensure the powder is completely dissolved.
- To prepare the final injection solution, combine the following in a sterile tube in the specified order, ensuring the solution is clear after each addition:
  - 5% DMSO (from the stock solution)
  - 40% PEG300
  - 5% Tween 80

- 50% sterile ddH<sub>2</sub>O
- For example, to prepare 1 mL of the injection solution, mix 50 µL of the **HO-3867** stock in DMSO, 400 µL of PEG300, 50 µL of Tween 80, and 500 µL of sterile ddH<sub>2</sub>O.
- The final solution should be a clear solution. Use the mixed solution immediately for optimal results.

## Visualizations

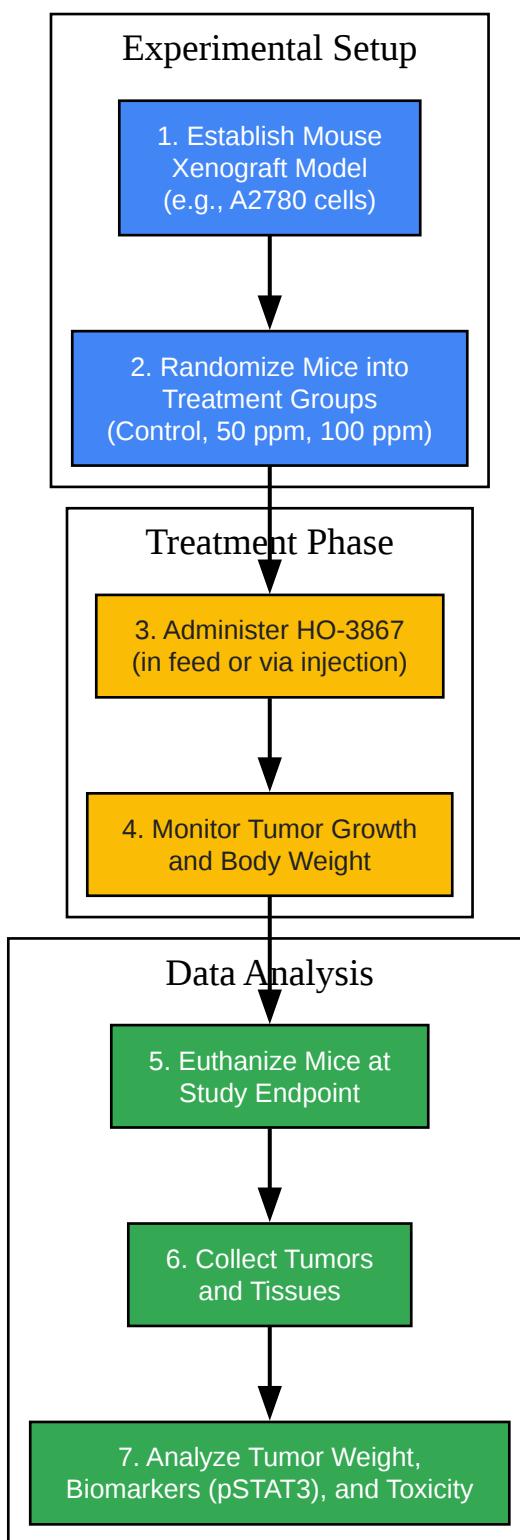
### Signaling Pathway of **HO-3867** Action



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Caption: Mechanism of action of **HO-3867** in cancer cells.

### Experimental Workflow for In Vivo Efficacy Study

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